

Personal protective equipment for handling CART(62-76)(human,rat)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: CART(62-76)(human,rat)

Cat. No.: B561575

Get Quote

Essential Safety and Handling Guide for CART(62-76)(human,rat)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of potent biological materials like the neuropeptide **CART(62-76)(human,rat)** is of paramount importance. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment and maintain research integrity. While specific hazard data for **CART(62-76)(human,rat)** is not fully established, it should be handled as a potentially hazardous chemical, with precautions taken to avoid inhalation, skin, and eye contact.[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for specific laboratory tasks to determine if additional PPE is required.[1][2] The following table summarizes the recommended PPE for handling CART(62-76)(human,rat) in both lyophilized powder and solution forms.



PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes.[1][3] Must meet ANSI Z87.1 standards.[1]
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing, such as during the initial reconstitution of the lyophilized powder.[1][2][4]	
Body Protection	Laboratory Coat	A standard, buttoned lab coat is the minimum requirement to protect clothing and skin from potential splashes.[2][3][5]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are recommended for their chemical resistance.[1][3] Gloves should be inspected before use and changed immediately after contact with the peptide.[1][3] For higherrisk activities, double-gloving may be necessary.[2]
Respiratory Protection	Fume Hood or Biosafety Cabinet	Recommended when weighing or handling the lyophilized powder to avoid the inhalation of fine particles.[3]
General Attire	Long Pants & Closed-Toe Shoes	Required minimum attire for working in any laboratory where hazardous materials are handled.[1]



Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **CART(62-76)(human,rat)** and to ensure the safety of laboratory personnel.

Handling:

- Work in a Designated Area: Confine all handling of the peptide to a designated, clean, and organized laboratory area or bench.[3]
- Avoid Inhalation: Take care to avoid inhaling the peptide powder.[2] When handling the
 lyophilized powder, which can easily become airborne, use a fume hood or biosafety cabinet.
 [3]
- Prevent Contact: Avoid direct contact with the skin, eyes, and clothing.
- Reconstitution: When reconstituting lyophilized peptides, it is essential to use sterile, low-pH buffers or solvents to minimize the risk of contamination and aggregation.[6] Allow the vial to warm to room temperature before opening to prevent moisture condensation.[7][8]
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles and to minimize contamination, divide the reconstituted solution into sterile, single-use aliquots.[1][9] Clearly label each aliquot with the peptide name, concentration, and date.[1][5]

Storage:

- Lyophilized Peptide: Store at -20°C or colder, away from bright light.[7][9] Exposure to
 moisture will greatly decrease the long-term stability of lyophilized peptides.[7] Peptides
 containing cysteine, like CART(62-76)(human,rat), are prone to oxidation and should ideally
 be stored under anaerobic conditions.[9]
- Peptide in Solution: The shelf-life of peptides in solution is very limited.[9] If storage in solution is necessary, use sterile buffers at pH 5-6, and store aliquots at -20°C or colder.[7] Avoid repeated freeze-thaw cycles.[7][9]

Disposal Plan







Proper disposal is essential for laboratory safety and regulatory compliance. Peptides should be treated as chemical waste and should not be disposed of down the drain or in regular trash.

[1]

Step-by-Step Disposal Protocol:


- Waste Segregation: Collect all materials contaminated with the peptide, such as pipette tips, gloves, and empty vials, in a designated, clearly labeled, and leak-proof hazardous waste container.[1][10]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and identify the contents.[2]
- Storage of Waste: Store the sealed waste container in a designated secondary containment area to prevent spills while awaiting pickup.[2]
- Institutional Guidelines: Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of chemical waste.[2][10] Arrange for pickup and disposal by authorized personnel.[2]

Emergency Procedures

In the event of an accidental spill or exposure, follow these immediate steps:

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes.
- Eye Contact: Use the nearest eyewash station to flush the eyes continuously for at least 15 minutes and seek medical attention.[3]
- Inhalation: Move the affected individual to fresh air immediately and seek medical attention.
- Spill: Use a designated chemical spill kit and follow established laboratory procedures for cleanup.[3] Report all incidents to laboratory management and the EHS office.[10]





Personal Protective Equipment (PPE) Selection Workflow for CART(62-76) Handling

Click to download full resolution via product page

Caption: Logical workflow for selecting appropriate PPE when handling CART(62-76).

Check Availability & Pricing

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. peptide24.store [peptide24.store]
- 4. Personal Protective Equipment Requirements for Laboratories Environmental Health and Safety [ehs.ncsu.edu]
- 5. maxedoutcompounds.com [maxedoutcompounds.com]
- 6. jpt.com [jpt.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. novoprolabs.com [novoprolabs.com]
- 9. genscript.com [genscript.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling CART(62-76)(human,rat)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561575#personal-protective-equipment-for-handling-cart-62-76-human-rat]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com